

physical and chemical properties of didodecyl sulfide

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Compound of Interest

Compound Name: Dodecyl sulfide

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Didodecyl Sulfide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Didodecyl sulfide, also known as dilauryl sulfide, is a symmetrical dialkyl sulfide with the chemical formula $C_{24}H_{50}S$. This large, lipophilic molecule is characterized by a central sulfur atom flanked by two twelve-carbon alkyl chains. While not as extensively studied as other sulfur-containing compounds in the pharmaceutical sciences, its physicochemical properties make it a subject of interest in various chemical and industrial applications. This technical guide provides an in-depth overview of the known physical and chemical properties of **didodecyl sulfide**, including experimental protocols for its synthesis and key reactions. It also touches upon the broader context of the biological relevance of dialkyl sulfides, given the limited direct research on **didodecyl sulfide** itself.

Physical Properties

Didodecyl sulfide is a white to light yellow crystalline solid at room temperature.^[1] Its high molecular weight and long alkyl chains contribute to its non-polar nature, dictating its solubility and other physical characteristics. The quantitative physical properties of **didodecyl sulfide** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₅₀ S	[1]
Molecular Weight	370.72 g/mol	[1]
Melting Point	38-40 °C	[1][2]
Boiling Point	260-263 °C at 4 mmHg	[1][2][3]
Density	0.845 g/cm ³	[1]
Flash Point	>113 °C (>230 °F)	[1][3]
Vapor Pressure	2.14 x 10 ⁻⁸ mmHg at 25 °C	[1]
Refractive Index	1.464	[1]
Appearance	White to light yellow crystalline powder or flakes	[1]

Solubility:

Quantitative solubility data for **didodecyl sulfide** in a range of organic solvents is not readily available in the literature. However, based on its chemical structure, a long-chain aliphatic sulfide, it is expected to be insoluble in water and polar solvents.[4] It is anticipated to be soluble in non-polar organic solvents such as hydrocarbons (e.g., hexane, toluene), and chlorinated solvents (e.g., dichloromethane, chloroform), following the principle of "like dissolves like."

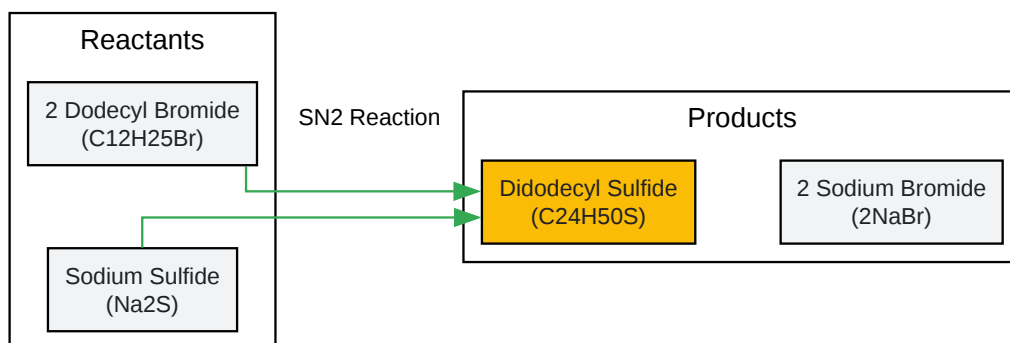
Chemical Properties and Reactivity

The chemical behavior of **didodecyl sulfide** is primarily dictated by the sulfur atom, which is a versatile nucleophile and can exist in various oxidation states. Key reactions include synthesis, oxidation, and alkylation.

Synthesis of Didodecyl Sulfide

A common method for the synthesis of symmetrical dialkyl sulfides like **didodecyl sulfide** is the reaction of an alkyl halide with a sulfur source, such as sodium sulfide.[5]

Synthesis of Didodecyl Sulfide



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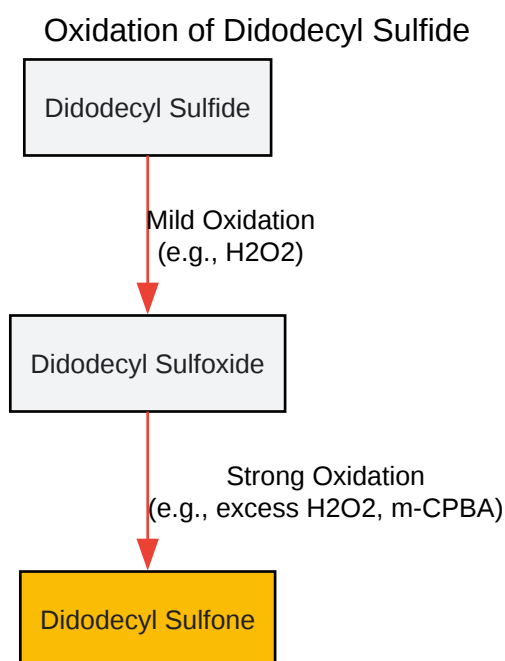
Synthesis of **Didodecyl Sulfide** via SN2 Reaction.Experimental Protocol: Synthesis of **Didodecyl Sulfide**

- Materials: 1-Bromododecane, sodium sulfide nonahydrate, ethanol, water, diethyl ether.
- Procedure:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfide nonahydrate in a minimal amount of water.
 - Add a solution of 1-bromododecane in ethanol to the flask. The molar ratio of 1-bromododecane to sodium sulfide should be approximately 2:1.
 - Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - After the reaction is complete, cool the mixture to room temperature.
 - Add water to the reaction mixture and extract the product with diethyl ether.

- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield crude **didodecyl sulfide**.
- Purify the product by recrystallization or column chromatography.

Oxidation of Didodecyl Sulfide

The sulfur atom in **didodecyl sulfide** can be readily oxidized to form a sulfoxide and further to a sulfone. The extent of oxidation can be controlled by the choice of oxidizing agent and reaction conditions.^[5]



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Stepwise Oxidation of **Didodecyl Sulfide**.

Experimental Protocol: Oxidation to Didodecyl Sulfoxide^[6]

- Materials: **Didodecyl sulfide**, hydrogen peroxide (30% solution), glacial acetic acid, dichloromethane, sodium bicarbonate solution.
- Procedure:
 - Dissolve **didodecyl sulfide** in glacial acetic acid in a round-bottom flask.
 - Cool the flask in an ice bath and slowly add a stoichiometric amount of 30% hydrogen peroxide.
 - Stir the reaction mixture at room temperature and monitor its progress by TLC.
 - Once the starting material is consumed, carefully neutralize the reaction mixture with a saturated sodium bicarbonate solution.
 - Extract the product with dichloromethane.
 - Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
 - Remove the solvent under reduced pressure to obtain didodecyl sulfoxide.

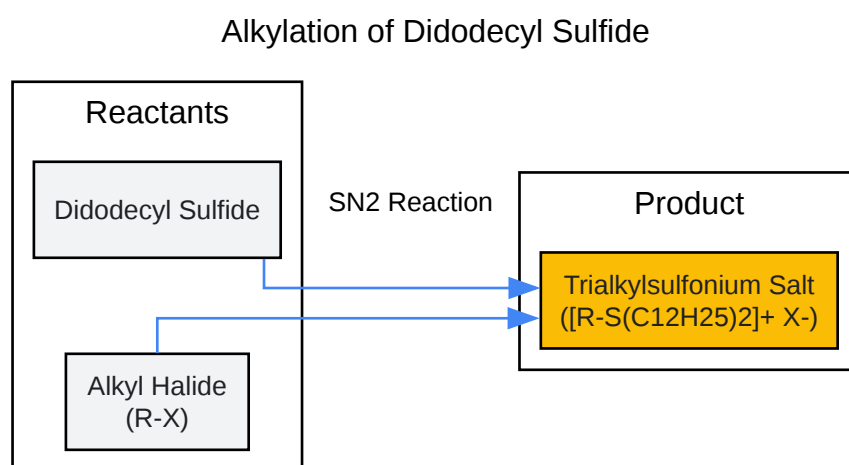
Experimental Protocol: Oxidation to Didodecyl Sulfone^[7]

- Materials: **Didodecyl sulfide**, hydrogen peroxide (30% solution) or meta-chloroperoxybenzoic acid (m-CPBA), dichloromethane.
- Procedure:
 - Dissolve **didodecyl sulfide** in dichloromethane in a round-bottom flask.
 - Add an excess of the oxidizing agent (e.g., 2.2 equivalents of m-CPBA or an excess of 30% H₂O₂ with a suitable catalyst like sodium tungstate).^{[8][9]}
 - Stir the reaction at room temperature until the reaction is complete as indicated by TLC.
 - For the m-CPBA reaction, wash the mixture with a sodium sulfite solution, followed by a sodium bicarbonate solution, water, and brine.

- Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure to yield didodecyl sulfone.

Alkylation of Didodecyl Sulfide

As a nucleophile, the sulfur atom of **didodecyl sulfide** can react with alkyl halides in an S_N2 reaction to form a trialkylsulfonium salt.[5]



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Formation of a Trialkylsulfonium Salt.

Experimental Protocol: Alkylation of **Didodecyl Sulfide**

- Materials: **Didodecyl sulfide**, an alkyl halide (e.g., methyl iodide), a non-nucleophilic solvent (e.g., acetone or nitromethane).
- Procedure:
 - Dissolve **didodecyl sulfide** in the chosen solvent in a flask.
 - Add the alkyl halide to the solution.

- Stir the reaction mixture at room temperature. The sulfonium salt may precipitate out of the solution.
- Monitor the reaction by TLC.
- If a precipitate forms, collect it by filtration, wash with a small amount of cold solvent, and dry. If no precipitate forms, the solvent can be removed under reduced pressure to yield the sulfonium salt.

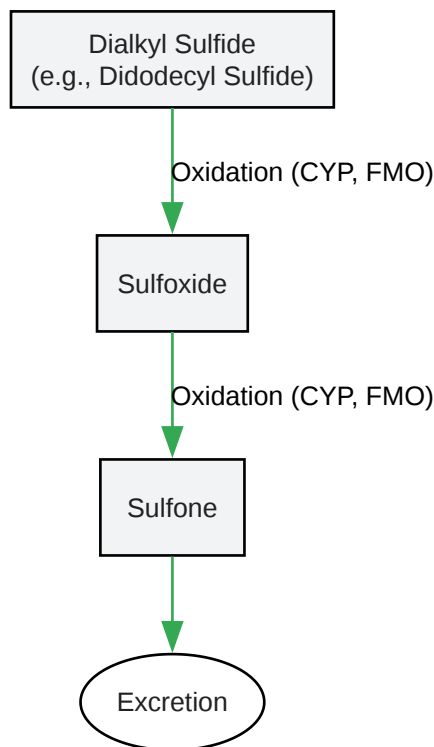
Biological Context and Potential Relevance in Drug Development

Direct studies on the biological activity, metabolic fate, or signaling pathways of **didodecyl sulfide** are scarce in publicly available literature. However, the broader class of organosulfur compounds has significant biological relevance.

Metabolism of Dialkyl Sulfides:

Xenobiotic dialkyl sulfides are typically metabolized in the liver through oxidation reactions catalyzed by cytochrome P450 enzymes or flavin-containing monooxygenases (FMOs). The primary metabolites are the corresponding sulfoxides, which can be further oxidized to sulfones. These more polar metabolites are then more readily excreted from the body.

General Metabolic Pathway of Dialkyl Sulfides



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General Metabolic Pathway of Xenobiotic Dialkyl Sulfides.

Potential Applications in Drug Development:

While **didodecyl sulfide** itself is not a known therapeutic agent, the sulfide functional group is present in some drug molecules.[10] Furthermore, the long alkyl chains of **didodecyl sulfide** are characteristic of lipophilic compounds, a property that can be exploited in drug delivery systems, for example, in the formation of lipid nanoparticles or as part of a pro-drug strategy to enhance membrane permeability. The disulfide bond, a related functional group, is extensively utilized in drug delivery systems for stimuli-responsive release.[11]

It is important to note that toxicological data for **didodecyl sulfide** is largely unavailable.[12] Any consideration for its use in a biological context would require thorough toxicological evaluation.

Conclusion

Didodecyl sulfide is a long-chain dialkyl sulfide with well-defined physical properties but less explored chemical and biological characteristics. Its reactivity is centered around the nucleophilic and redox-active sulfur atom, allowing for its synthesis and transformation into sulfoxides, sulfones, and sulfonium salts through established organic chemistry protocols. While direct biological data is lacking, understanding its properties within the broader context of organosulfur compounds can provide a foundation for its potential application in material science and, with extensive further research, potentially in the pharmaceutical sciences, particularly in the area of drug delivery. This guide serves as a foundational resource for researchers and professionals interested in the fundamental properties and chemistry of didodecyl sulfide.

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